

In-depth Technical Guide: 1,3-Dioxolane-2,2-diethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,3-Dioxolane-2,2-diethanol**

Cat. No.: **B1296863**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,3-Dioxolane-2,2-diethanol** (CAS No: 5694-95-1). Due to the limited availability of specific experimental data in publicly accessible literature, this guide also includes generalized experimental protocols for determining key physical properties of liquid organic compounds.

Core Physical Properties

While specific experimentally determined quantitative physical properties for **1,3-Dioxolane-2,2-diethanol** are not readily available in the reviewed literature, the following information has been compiled from various sources.

| Property | Value | Source |
|-------------------|---|---------------------|
| Molecular Formula | C ₇ H ₁₄ O ₄ | [1] |
| Molecular Weight | 162.18 g/mol | [1] |
| CAS Number | 5694-95-1 | [1] |
| Appearance | Colorless or light yellow liquid | [1] |
| Synonyms | 2-[2-(2-Hydroxyethyl)- [1] [2] dioxolan-2-yl]ethanol | [1] |
| Purity | ≥ 98% (NMR) | [1] |
| Solubility | The presence of hydroxyl groups contributes to its solubility in water and compatibility with a range of solvents. [1] Specific quantitative data is not available. | |
| Density | Data not available in searched literature. | |
| Boiling Point | Data not available in searched literature. | |
| Melting Point | Data not available in searched literature. | |

Applications

1,3-Dioxolane-2,2-diethanol is a versatile chemical compound with applications in several industries:

- Pharmaceuticals: It is utilized as a building block in the synthesis of active pharmaceutical ingredients (APIs) and can serve as a solvent or stabilizer in drug formulations.[\[1\]](#)

- Cosmetics and Personal Care: Its moisturizing properties make it a valuable ingredient in skincare products.[\[1\]](#)
- Textile Industry: Employed as a finishing agent, it can enhance the water repellency and durability of fabrics.[\[1\]](#)
- Polymer Chemistry: It is used as a monomer in the synthesis of certain polymers.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,3-Dioxolane-2,2-diethanol** are not available in the searched literature. However, the following are standard methodologies for determining the key physical properties of a novel or uncharacterized liquid organic compound.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is simple distillation.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer
- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- A sample of the liquid is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.
- Cooling water is circulated through the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the liquid, observed as a stable temperature at which the liquid is distilling and condensing in the condenser.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer (specific gravity bottle) is used for precise measurement.

Apparatus:

- Pycnometer of a known volume
- Analytical balance
- Constant temperature bath

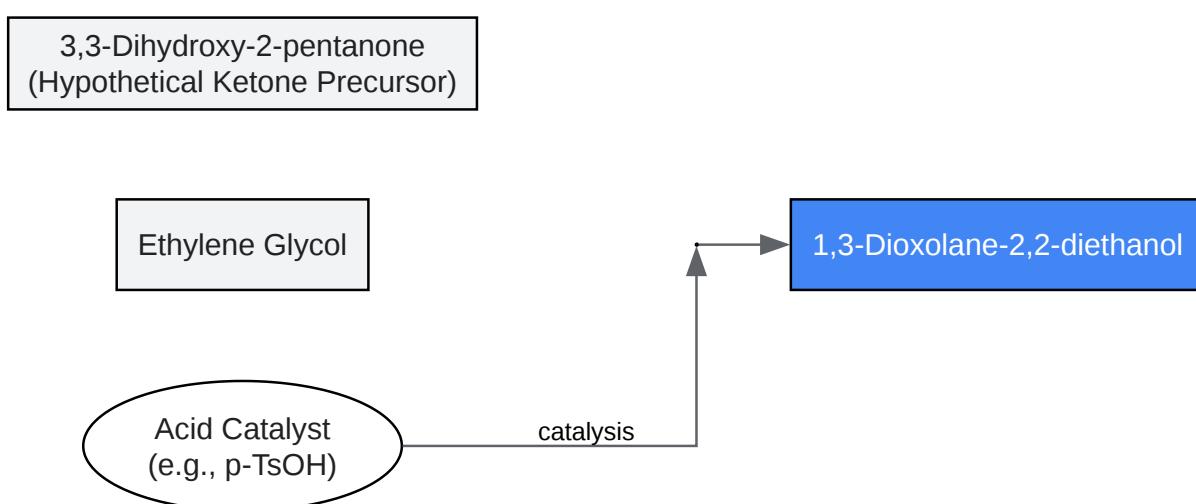
Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed (m_1).
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are present, and placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed, carefully dried on the outside, and its mass is weighed again (m_2).

- The mass of the liquid is calculated ($m_2 - m_1$).
- The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the volume of the pycnometer.

Synthesis Pathway

While a specific, detailed synthesis protocol for **1,3-Dioxolane-2,2-diethanol** was not found in the literature, a plausible synthetic route involves the ketalization of a suitable ketone with a diol. The general reaction for the formation of a dioxolane from a ketone and ethylene glycol is a well-established organic transformation.



[Click to download full resolution via product page](#)

Caption: Plausible synthesis of **1,3-Dioxolane-2,2-diethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. 1,3-Dioxolane | C3H6O2 | CID 12586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 1,3-Dioxolane-2,2-diethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296863#1-3-dioxolane-2-2-diethanol-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com